

Personal protective equipment for handling m-PEG3-S-Acetyl

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Compound of Interest

Compound Name: *m*-PEG3-S-Acetyl

Cat. No.: B609249

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Essential Safety and Handling of m-PEG3-S-Acetyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, logistical, and operational information for the handling and disposal of **m-PEG3-S-Acetyl** (CAS No. 857284-78-7). Adherence to these procedures is vital for ensuring laboratory safety and minimizing risk. While a specific Safety Data Sheet (SDS) for **m-PEG3-S-Acetyl** is not readily available, this information is based on guidelines for similar PEGylated and thioacetate compounds.

I. Hazard Identification and Personal Protective Equipment (PPE)

m-PEG3-S-Acetyl is a polyethylene glycol (PEG) based PROTAC linker.[1][2][3] While many PEG compounds are not classified as hazardous substances, the presence of a thioacetate group warrants careful handling to prevent potential skin or eye irritation and unknown toxicological effects.[4][5] The primary defense against accidental exposure is the consistent and correct use of Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

Body Part	Equipment	Specification
Eyes	Safety Goggles	Must be equipped with side-shields to protect against splashes.
Hands	Protective Gloves	Chemically resistant nitrile or neoprene gloves are recommended.
Body	Laboratory Coat	A standard lab coat should be worn to prevent skin contact.
Respiratory	Not Generally Required	Use in a well-ventilated area. A respirator may be necessary if aerosols or dust are generated.
Feet	Closed-toe Shoes	Required to protect feet from spills.

II. Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity of **m-PEG3-S-Acetyl** and to ensure a safe laboratory environment.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure that the work area, typically a chemical fume hood, is clean and uncluttered. Have all necessary equipment and reagents readily available.
- **Personal Protective Equipment (PPE):** Don the recommended PPE as outlined in the table above.
- **Weighing and Aliquoting:** To minimize exposure, weigh the required amount of **m-PEG3-S-Acetyl** in a fume hood. If the compound is a solid, take care to avoid generating dust. For frequent use, consider preparing stock solutions.

- Dissolving: When preparing solutions, add the solvent to the **m-PEG3-S-Acetyl** slowly to avoid splashing.
- Reaction Setup: Conduct all reactions within a fume hood. Ensure all containers are clearly labeled.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin. Clean the work area and any contaminated equipment.

Storage:

- Store **m-PEG3-S-Acetyl** in a tightly sealed container.
- Recommended storage is at -20°C for long-term stability.
- The product is typically shipped at ambient temperature.

III. Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

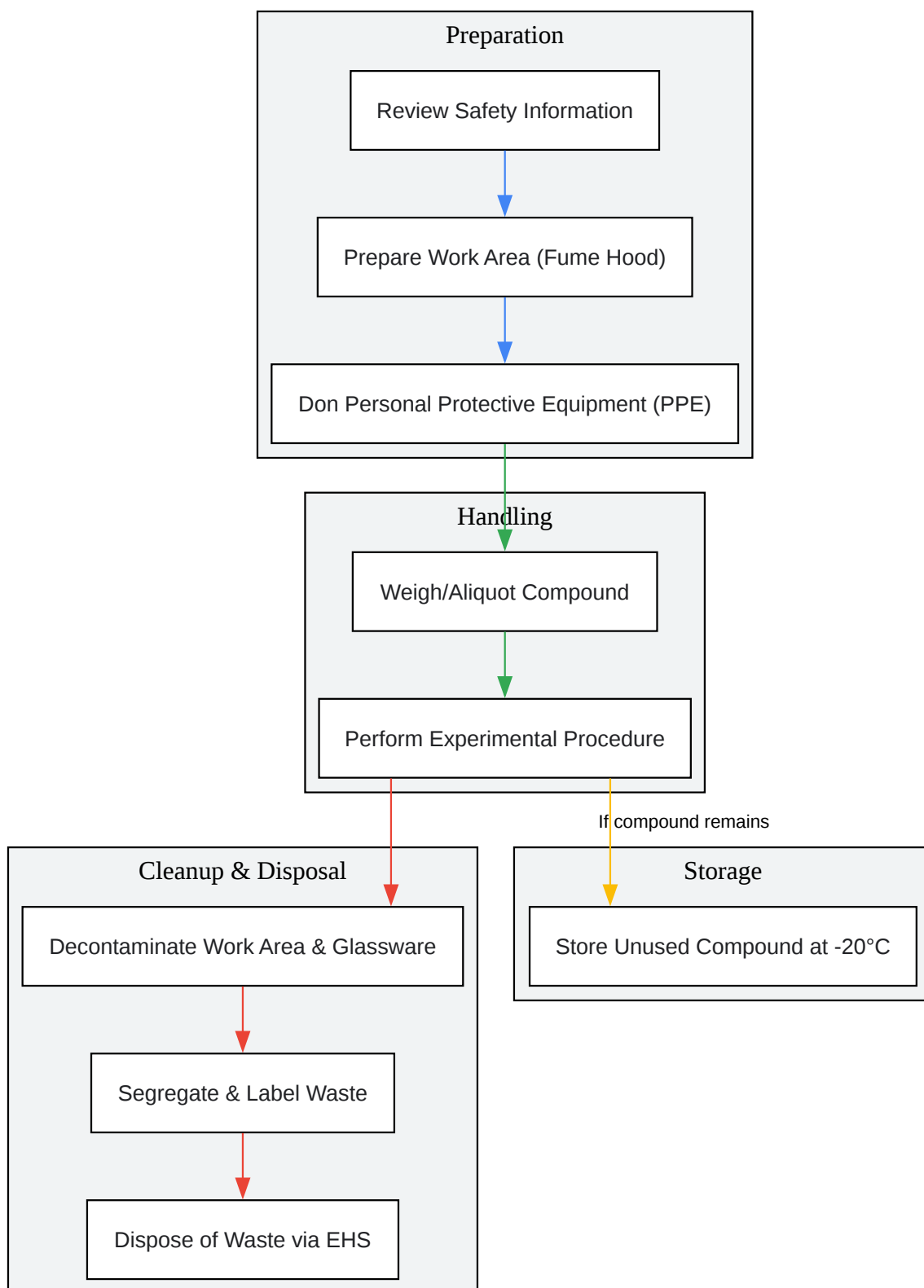
Waste Disposal Procedure:

- Segregation: Do not mix **m-PEG3-S-Acetyl** waste with other waste streams unless it is a designated and compatible mixture.
- Labeling: All waste containers must be clearly labeled with the contents, including the full chemical name "**m-PEG3-S-Acetyl**".
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container.
- Collection: Arrange for the collection of the chemical waste by your institution's environmental health and safety (EHS) department. Do not pour chemical waste down the drain.

IV. Quantitative Data

Property	Value	Source
CAS Number	857284-78-7	
Molecular Formula	C ₉ H ₁₈ O ₄ S	
Molecular Weight	222.30 g/mol	
Storage Temperature	-20°C	

V. Experimental Workflow



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Caption: Workflow for the safe handling of **m-PEG3-S-Acetyl**.

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References

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